

Application Notes and Protocols for the Use of Lactonitrile in Chemical Synthesis

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Compound of Interest

Compound Name: Lactonitrile

Cat. No.: B165350

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **lactonitrile**, a versatile chemical intermediate. The information is intended to guide researchers on its properties, synthesis, and primary application in the production of lactic acid, a key building block in the pharmaceutical and polymer industries. Due to its high toxicity, this document also emphasizes safe handling procedures.

Properties of Lactonitrile

Lactonitrile, also known as 2-hydroxypropanenitrile or acetaldehyde cyanohydrin, is a polar aprotic solvent.^[1] Its bifunctional nature, containing both a hydroxyl and a nitrile group, makes it a reactive molecule and a specialty solvent for a range of polar and non-polar compounds.^[1] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Lactonitrile**

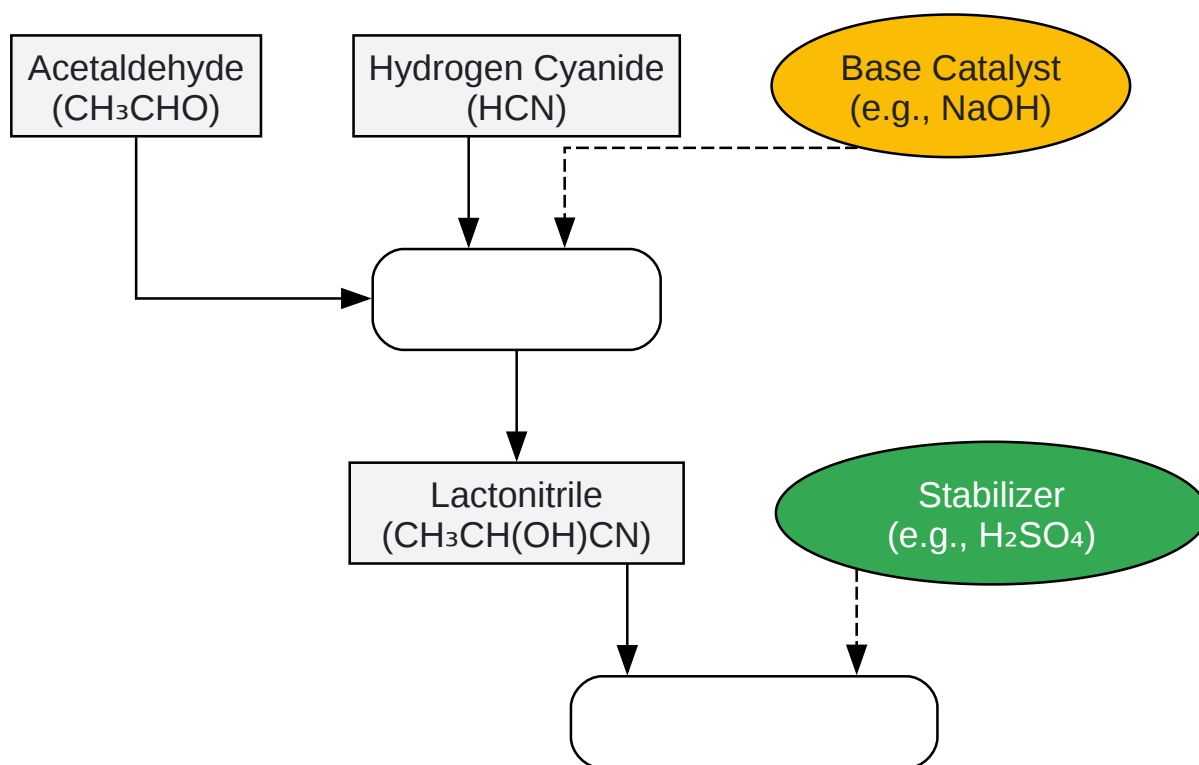
Property	Value	Reference(s)
Molecular Formula	C ₃ H ₅ NO	[1][2][3][4]
Molecular Weight	71.08 g/mol	[1][2][3][4]
Appearance	Colorless to straw-colored liquid	[1][3]
Boiling Point	183 °C (with slight decomposition)	[1][5]
Melting Point	-40 °C to -41 °C	[1][3][5]
Density	0.9877 g/mL at 20 °C	[1][5]
Solubility	Soluble in water, ethanol, and ether	[1][2]
Flash Point	77 °C (closed cup)	[1][5]
Vapor Density	2.45 (Air = 1)	[1][5]

Lactonitrile is soluble in water and various organic solvents, which can be attributed to the hydrogen bonding capability of its hydroxyl group.[1] However, it is unstable in the presence of strong acids or bases and can decompose upon heating, releasing highly toxic hydrogen cyanide gas.[1][4]

Synthesis of Lactonitrile

The primary industrial synthesis of **lactonitrile** involves the reaction of acetaldehyde with hydrogen cyanide.[3][4] This reaction is typically base-catalyzed and exothermic, requiring careful temperature control to minimize the formation of byproducts.[4]

Diagram 1: Synthesis of **Lactonitrile**



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Caption: Synthesis of **lactonitrile** from acetaldehyde and hydrogen cyanide.

Experimental Protocol: Synthesis of **Lactonitrile**

Materials:

- Acetaldehyde (purified)
- Hydrogen cyanide
- Base catalyst (e.g., sodium hydroxide solution)
- Sulfuric acid (for stabilization)
- Reaction vessel with cooling capabilities and a stirrer

Procedure:

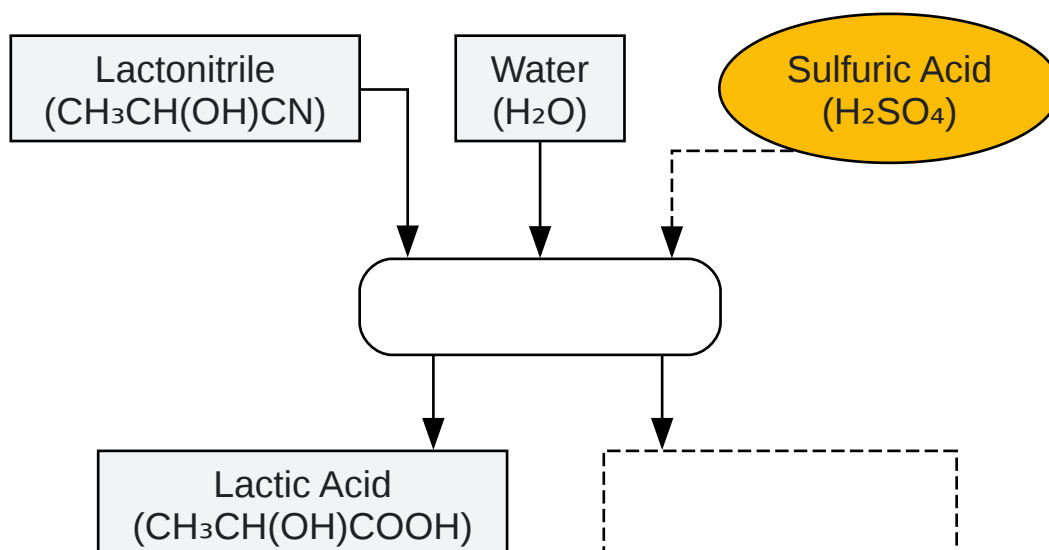
- Cool the reaction vessel to a temperature between -10 °C and 20 °C.
- Charge the reaction vessel with purified acetaldehyde.
- Slowly add hydrogen cyanide to the acetaldehyde in the presence of a base catalyst, maintaining the temperature within the specified range.
- Allow the reaction to proceed to completion. The reaction progress can be monitored by techniques such as gas chromatography (GC).
- Upon completion, stabilize the resulting **lactonitrile** by adding a small amount of sulfuric acid to prevent decomposition.^[4]
- The crude **lactonitrile** can be purified by distillation under reduced pressure.

Note: This synthesis involves highly toxic materials and should only be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment.

Application: Intermediate in Lactic Acid Production

A major application of **lactonitrile** is as an intermediate in the chemical synthesis of lactic acid.^{[3][6]} This process involves the hydrolysis of **lactonitrile**, typically using a strong acid like sulfuric acid.

Diagram 2: Hydrolysis of **Lactonitrile** to Lactic Acid



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Caption: Hydrolysis of **lactonitrile** to produce lactic acid.

Experimental Protocol: Hydrolysis of **Lactonitrile** to Lactic Acid

Materials:

- **Lactonitrile**
- Sulfuric acid
- Water
- Reaction vessel with heating and stirring capabilities

Procedure:

- Charge the reaction vessel with **lactonitrile** and water.
- Slowly add sulfuric acid to the mixture while stirring.
- Heat the reaction mixture to facilitate hydrolysis. The reaction temperature and time will depend on the specific process parameters.
- Monitor the reaction for the conversion of **lactonitrile** to lactic acid.
- Upon completion, the lactic acid can be purified from the reaction mixture, which will also contain ammonium sulfate as a byproduct.[6] Purification methods can include distillation or crystallization.

Table 2: Representative Data for Lactic Acid Production from **Lactonitrile**

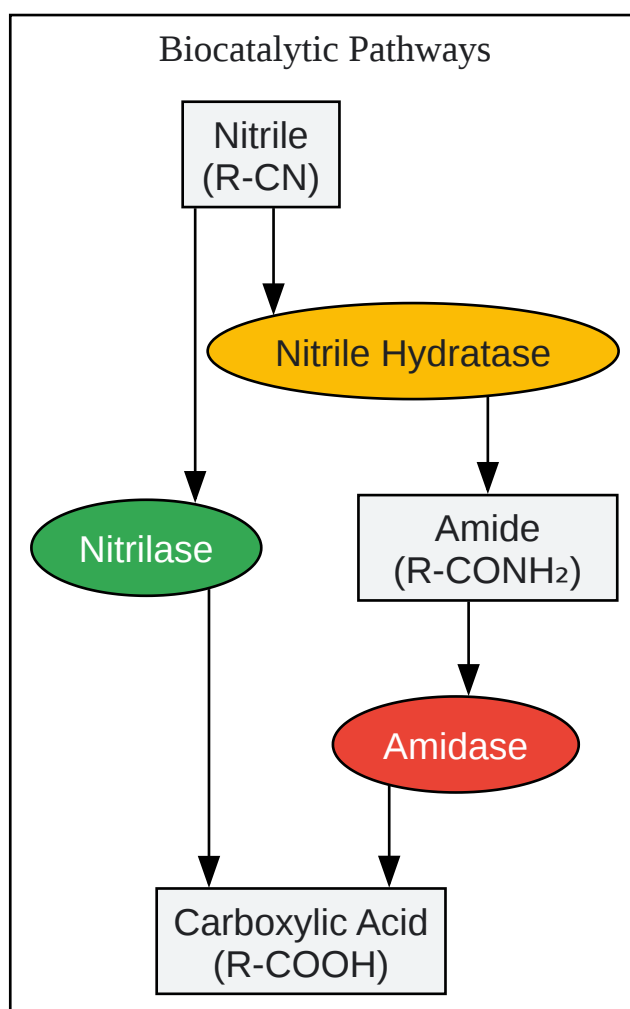
Parameter	Value	Reference(s)
Starting Material	Lactonitrile	[6]
Reagent	Sulfuric Acid, Water	[6]
Product	Lactic Acid	[6]
Byproduct	Ammonium Sulfate	[6]
Typical Yield	High (process dependent)	-
Purity of Lactonitrile	>98% (for industrial processes)	[7]

Lactonitrile in Biocatalysis

Lactonitrile and other nitriles are substrates for a class of enzymes known as nitrile-metabolizing enzymes, which include nitrilases and nitrile hydratases. These enzymes can be used for the synthesis of chiral α -hydroxy acids and amides, which are valuable intermediates in the pharmaceutical industry.[8][9] The use of these biocatalysts can offer high enantioselectivity under mild reaction conditions.

While specific protocols using **lactonitrile** as a solvent for other enzymatic reactions are not widely reported, its miscibility with water makes it a potential co-solvent in biphasic systems for biocatalytic reactions. However, its toxicity to microorganisms and enzymes needs to be carefully evaluated for each specific application.

Diagram 3: Biocatalytic Potential of Nitrile-Metabolizing Enzymes



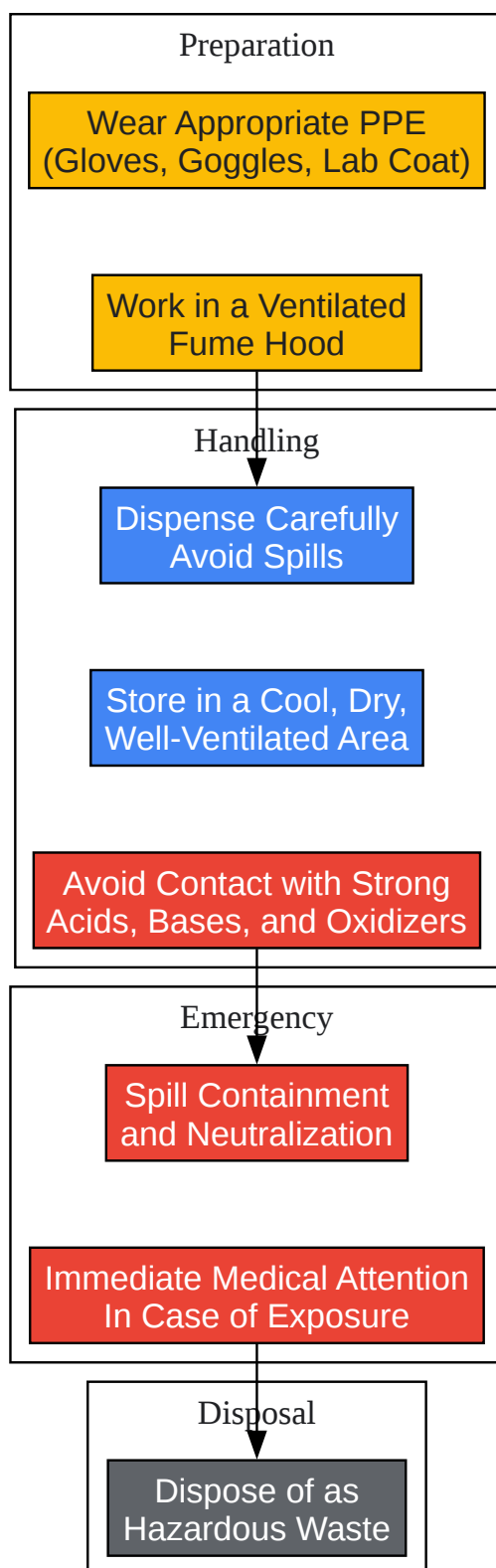
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Caption: General biocatalytic pathways for nitrile metabolism.

Safety and Handling

Lactonitrile is classified as an extremely hazardous substance and is highly toxic by inhalation, ingestion, and skin contact.[3][5][10] Exposure can lead to cyanide poisoning, with symptoms that may be delayed.[5][10]

Diagram 4: Safe Handling Workflow for **Lactonitrile**



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Caption: Workflow for the safe handling of **lactonitrile**.

Key Safety Precautions:

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles with side shields, and a lab coat when handling **lactonitrile**.[\[11\]](#)
- Ventilation: All work with **lactonitrile** must be conducted in a well-ventilated chemical fume hood.[\[11\]](#)[\[12\]](#)
- Storage: Store **lactonitrile** in a cool, dry, well-ventilated area away from incompatible materials such as strong acids, bases, and oxidizing agents.[\[5\]](#)[\[13\]](#)
- Spills: Have a spill kit readily available. In case of a spill, evacuate the area and follow established emergency procedures.
- First Aid: In case of contact with skin or eyes, flush immediately with copious amounts of water for at least 15 minutes and seek immediate medical attention. If inhaled, move to fresh air and seek immediate medical attention.[\[5\]](#)
- Waste Disposal: Dispose of **lactonitrile** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[13\]](#)

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety guide. Users should consult the Safety Data Sheet (SDS) for **lactonitrile** and follow all institutional safety protocols before handling this chemical.

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References

- 1. Buy Lactonitrile | 78-97-7 [smolecule.com]
- 2. Lactonitrile | C₃H₅NO | CID 6572 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Lactonitrile - Wikipedia [en.wikipedia.org]

- 4. Lactonitrile (42492-95-5) for sale [vulcanchem.com]
- 5. LACTONITRILE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. researchgate.net [researchgate.net]
- 7. JP6890604B2 - Method for producing lactonitrile-containing liquid and lactonitrile-containing liquid - Google Patents [patents.google.com]
- 8. Microbial/enzymatic synthesis of chiral pharmaceutical intermediates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Microbial/enzymatic synthesis of chiral drug intermediates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Lactonitrile - Hazardous Agents | Haz-Map [haz-map.com]
- 11. Guidelines for Safe Laboratory Practices : NextGen Protocols [nextgen-protocols.org]
- 12. uwlax.edu [uwlax.edu]
- 13. globalresearchchem.com [globalresearchchem.com]
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